Spectroscopic Characterization of 4-Bromomethyl-2-chloroquinoline: A Technical Guide

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Compound of Interest

Compound Name:	*4-Bromomethyl-2-chloroquinoline*
CAS No.:	*137354-54-2*
Cat. No.:	*B1267307*

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Introduction

4-Bromomethyl-2-chloroquinoline is a key heterocyclic building block in medicinal chemistry and materials science. Its utility as a synthetic intermediate stems from the reactive bromomethyl group, which allows for facile derivatization, and the chloro-substituted quinoline core, a scaffold present in numerous biologically active compounds. A thorough understanding of its spectroscopic properties is paramount for reaction monitoring, quality control, and structural confirmation. This guide provides an in-depth analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **4-Bromomethyl-2-chloroquinoline**, offering insights into the interpretation of its spectral features.

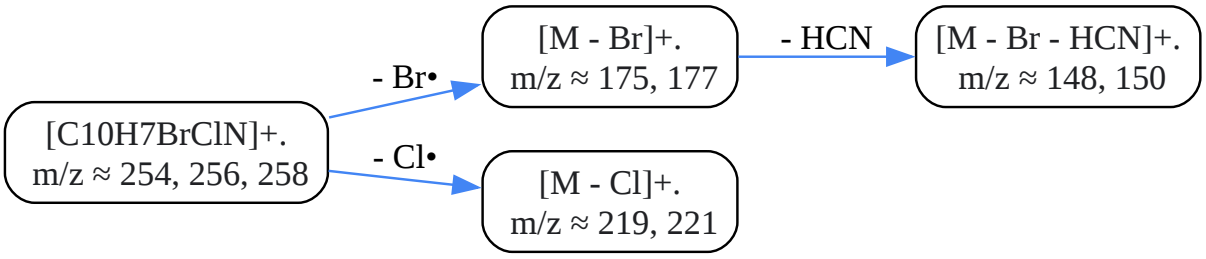
Molecular Structure and Key Features

The structure of **4-Bromomethyl-2-chloroquinoline** presents several key features that dictate its spectroscopic behavior:

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- Quinoline Core: A bicyclic aromatic system composed of a benzene ring fused to a pyridine ring.
- Electronegative Substituents: The chlorine atom at the 2-position and the bromine atom in the methyl group significantly influence the electronic environment of the molecule.
- Reactive Benzylic Bromide: The -CH_2Br group is a reactive site, and its protons and carbon atom exhibit characteristic spectral signals.

Below is a visualization of the molecular structure with atom numbering used for spectral assignments throughout this guide.



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Caption: Predicted Fragmentation Pathway of **4-Bromomethyl-2-chloroquinoline**.

Experimental Protocol for Mass Spectrometry (ESI-Q-TOF): [1]

- Sample Preparation:
  - Dissolve a small amount of **4-Bromomethyl-2-chloroquinoline** in a suitable solvent (e.g., acetonitrile, methanol).
  - Dilute the solution to an appropriate concentration for infusion or injection into the mass spectrometer.
- Instrumental Analysis:
  - The sample is introduced into the electrospray ionization (ESI) source.
  - The mass spectrometer is operated in positive or negative ionization mode.

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- The mass-to-charge ratio of the ions is measured by the time-of-flight (TOF) analyzer.

- Data Processing:

  - The resulting mass spectrum is analyzed to determine the molecular weight and isotopic distribution of the parent ion and its fragments.

Conclusion

The spectroscopic data of **4-Bromomethyl-2-chloroquinoline** are consistent with its proposed structure. The ^{1}H and ^{13}C NMR spectra provide a detailed map of the carbon-hydrogen framework, while IR spectroscopy confirms the presence of the key functional groups. Mass spectrometry establishes the molecular weight and provides insights into the molecule's stability and fragmentation patterns. This comprehensive spectroscopic analysis serves as a crucial reference for researchers utilizing this important synthetic intermediate.

References

- PubChem. 4-(bromomethyl)-2-chloroquinoline. National Center for Biotechnology Information. [Link]
- PubChem. 4-(Bromomethyl)quinoline. National Center for Biotechnology Information. [Link]
- The Royal Society of Chemistry. Supporting Information For: Direct Alkylation of Heteroarenes with Unactivated Bromoalkanes using Photoredox Gold Catalysis. [Link]
- Human Metabolome Database. 1H NMR Spectrum (1D, 300 MHz, CDCl3, experimental) (HMDB0062089). [Link]
- Ökten, S., et al. (2022). Highly Brominated Quinolines: Synthesis, Characterization, and Investigation of Anticancer Activities Supported by Molecular Dynamics. Molecules, 27(15), 4983. [Link]
- The Royal Society of Chemistry. Supporting Information For: L-Proline: an efficient N,O-bidentate ligand for copper-catalyzed aerobic oxidation of primary and secondary benzylic alcohols at room temperature. [Link]
- PubChem. 4-Chloroquinoline. National Center for Biotechnology Information. [Link]

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- NIST. 4-Chloroquinoline. NIST WebBook. [Link]
- Google Patents. CN103923003A - Preparation method of 4-bromomethylquinoline-2(H)-ketone.
- ACG Publications. An efficient zinc acetate dihydrate-catalyzed green protocol for the synthesis of 2,3-dihydroquinazolin-4(1H)-ones. [Link]
- Oregon State University. 13C NMR Chemical Shift. [Link]
- University of Wisconsin-Madison, Department of Chemistry. NMR Spectroscopy :: 13C NMR Chemical Shifts. [Link]
- Kattula, B., et al. (2022). Development of 2-chloroquinoline based heterocyclic frameworks as dual inhibitors of SARS-CoV-2 MPro and PLPro. RSC Medicinal Chemistry, 13(10), 1225-1234. [Link]

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Sources

- 1. organicchemistrydata.org [organicchemistrydata.org]

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